

Personal protective equipment for handling ICI 174864

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Compound of Interest

Compound Name: ICI 174864

Cat. No.: B549361

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Essential Safety and Handling Guide for ICI 174864

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **ICI 174864**, a selective δ -opioid receptor antagonist. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Operational Plan: Safe Handling and Use

ICI 174864 is a potent research compound and should be handled with care, following standard laboratory safety protocols. While one supplier's Safety Data Sheet (SDS) classifies it as not a hazardous substance or mixture, it is crucial to minimize exposure.[\[1\]](#)

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to ensure the safety of the handler. The following PPE should be worn at all times when handling **ICI 174864**:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses or Goggles	Must be worn to prevent eye contact.
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material.
Body Protection	Laboratory Coat	To protect skin and clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A respirator may be necessary for large quantities or if aerosolization is possible.

Engineering Controls

- Ventilation: Always handle **ICI 174864** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is recommended.[\[1\]](#)
- Eyewash Station and Safety Shower: An eyewash station and safety shower must be readily accessible in the work area.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Weighing and Aliquoting: If working with the solid form, weigh the required amount in a chemical fume hood or a designated area with local exhaust ventilation to minimize inhalation of any dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid **ICI 174864** slowly to avoid splashing.
- Administration (in vitro/in vivo): Follow established and approved experimental protocols for the administration of the compound.

- Post-Handling: After handling, decontaminate all work surfaces. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.

Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air. If breathing is difficult, seek medical attention. [1]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

As **ICI 174864** is classified as a non-hazardous substance by at least one supplier, disposal procedures may be less stringent than for hazardous materials. However, it is essential to adhere to local, state, and federal regulations.

General Guidance for Non-Hazardous Chemical Waste:

- Solid Waste: Uncontaminated, empty containers can be disposed of in the regular trash after the label has been defaced. For the disposal of solid **ICI 174864**, it is recommended to consult with your institution's Environmental Health and Safety (EHS) department. Some guidelines suggest that non-hazardous solids can be placed directly into a designated dumpster.
- Liquid Waste: For non-hazardous liquid waste, disposal down the sink with copious amounts of water may be permissible, but this requires approval from your institution's EHS

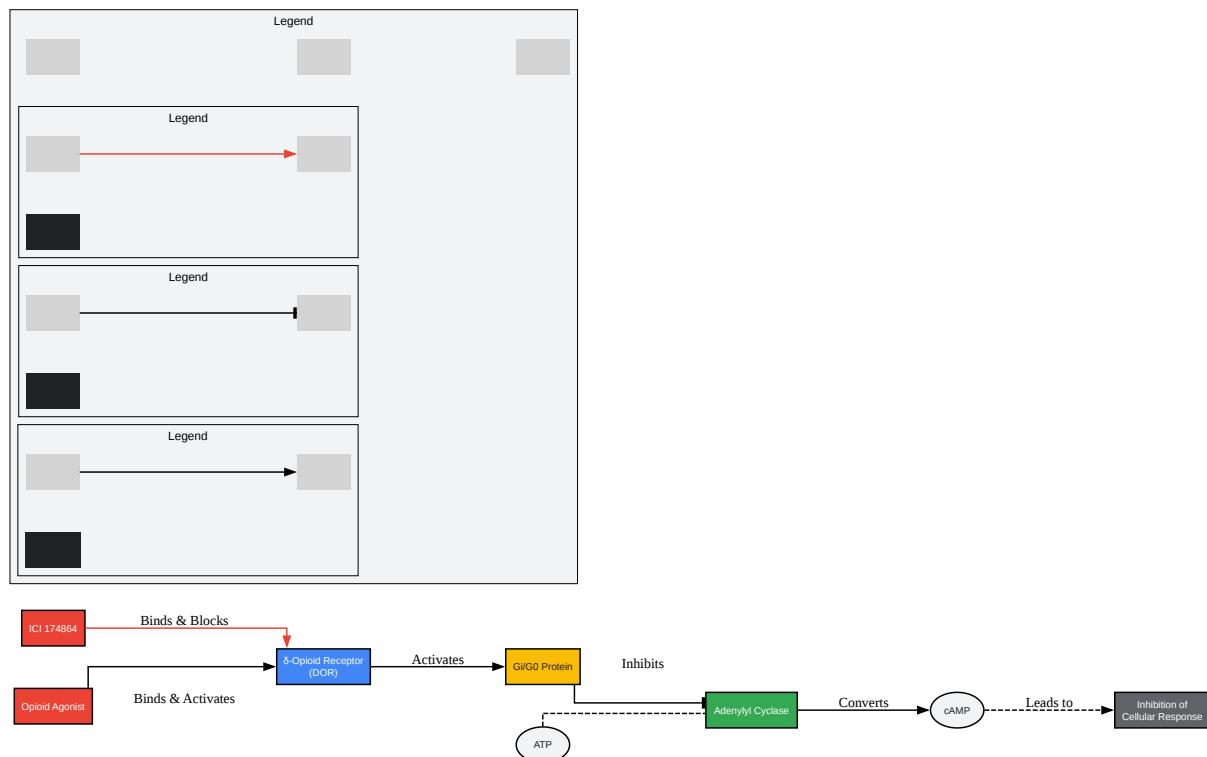
department. Liquid waste should never be disposed of in dumpsters.

- Contaminated Materials: Any materials, such as gloves, paper towels, or pipette tips, that come into direct contact with **ICI 174864** should be disposed of as chemical waste according to your institution's guidelines.

It is strongly recommended to consult with your institution's EHS office for specific disposal instructions for **ICI 174864**.

Mechanism of Action and Signaling Pathway

ICI 174864 is a highly selective antagonist of the δ -opioid receptor (DOR). The DOR is a G-protein coupled receptor (GPCR) that is primarily coupled to the inhibitory G-protein, Gi/G0. When an agonist binds to the DOR, it leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic AMP (cAMP). As an antagonist, **ICI 174864** binds to the DOR but does not activate it, thereby blocking the effects of endogenous or exogenous agonists.



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Caption: Antagonistic action of **ICI 174864** on the δ -opioid receptor signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
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